

5-Fluoroorotic Acid Monohydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Fluoroorotic acid monohydrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluoroorotic Acid (5-FOA) is a fluorinated derivative of the pyrimidine precursor orotic acid.^[1] As a pivotal tool in molecular genetics, particularly in yeast, its monohydrate form is extensively utilized for the counter-selection of cells expressing the URA3 gene.^{[1][2][3]} This guide provides an in-depth overview of the core properties, mechanism of action, and experimental applications of **5-Fluoroorotic acid monohydrate**, tailored for researchers and professionals in drug development.

Core Properties

5-Fluoroorotic acid monohydrate is a white to off-white or light yellow crystalline powder.^[4] ^{[5][6]} Its fundamental properties are summarized below, providing a critical resource for experimental design and execution.

Chemical and Physical Data

Property	Value	References
Chemical Formula	$C_5H_3FN_2O_4 \cdot H_2O$	[4] [5] [6] [7]
Molecular Weight	192.1 g/mol	[4] [5] [6] [7]
CAS Number	220141-70-8 (monohydrate)	[1] [4] [7]
Melting Point	Approximately 258 °C	[4] [6]
Purity	≥98%	[2] [6]
Appearance	Off-white to light yellow powder	[4] [6]

Solubility

Solvent	Solubility	Notes	References
Water	Slightly soluble	Readily solubilized with heat; withstands boiling.	[4] [6]
DMSO	Very soluble	High concentrations can be toxic to cells.	[4] [6]
NH ₄ OH/H ₂ O (1:1)	50 mg/mL	-	[4] [6]
Ethanol	Slightly soluble	-	[4] [6]
Methanol	Slightly soluble	-	[4] [6]

Stability and Storage

5-Fluoroorotic acid monohydrate exhibits notable stability, particularly to heat, which facilitates its use in sterile media preparation.[\[4\]](#) For optimal long-term use, the following storage conditions are recommended:

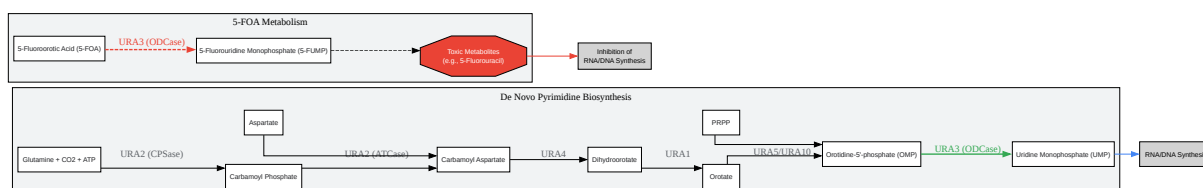
Form	Storage Temperature	Stability	Notes	References
Lyophilized Powder	Room Temperature or 4°C	Stable	-	[4] [6]
Reconstituted Solution	4°C (short-term)	-	Protect from light.	[4] [6]
Aliquots	-20°C (long-term)	Stable for at least 6 months	-	[4] [6]

Mechanism of Action: The URA3 Counter-Selection System

The utility of 5-FOA is rooted in its conditional toxicity, which is dependent on the presence of a functional pyrimidine biosynthesis pathway, specifically the enzyme Orotidine-5'-phosphate (OMP) decarboxylase, encoded by the URA3 gene in *Saccharomyces cerevisiae*.[\[2\]](#)[\[5\]](#)

In wild-type yeast cells possessing a functional URA3 gene (URA3⁺), 5-FOA is converted into the toxic compound 5-fluorouracil (5-FU).[\[1\]](#)[\[2\]](#) 5-FU is a potent antimetabolite that disrupts both DNA and RNA synthesis, leading to cell death.[\[8\]](#) Conversely, yeast strains with a mutated or absent URA3 gene (ura3⁻) are unable to metabolize 5-FOA and can therefore grow in its presence, provided the medium is supplemented with uracil.[\[7\]](#)

This dual-selection capability—positive selection for URA3⁺ cells in uracil-deficient media and negative selection against them in 5-FOA-containing media—makes it an invaluable marker in yeast genetics.[\[2\]](#)



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Caption: Metabolic pathway of 5-FOA and its intersection with pyrimidine biosynthesis.

Experimental Protocols and Applications

5-FOA is a cornerstone of several key molecular biology techniques, primarily in yeast but also adapted for other organisms like *E. coli*.^{[9][10]}

Preparation of 5-FOA-Containing Media

A standard protocol for preparing selective media involves the addition of 5-FOA to a final concentration of 1 g/L.^[11]

Materials:

- **5-Fluoroorotic acid monohydrate** powder
- Sterile, deionized water
- Yeast synthetic complete medium components (including uracil)

- Agar (for plates)
- DMSO (optional, for stock solution)

Method 1: Direct Addition to Media

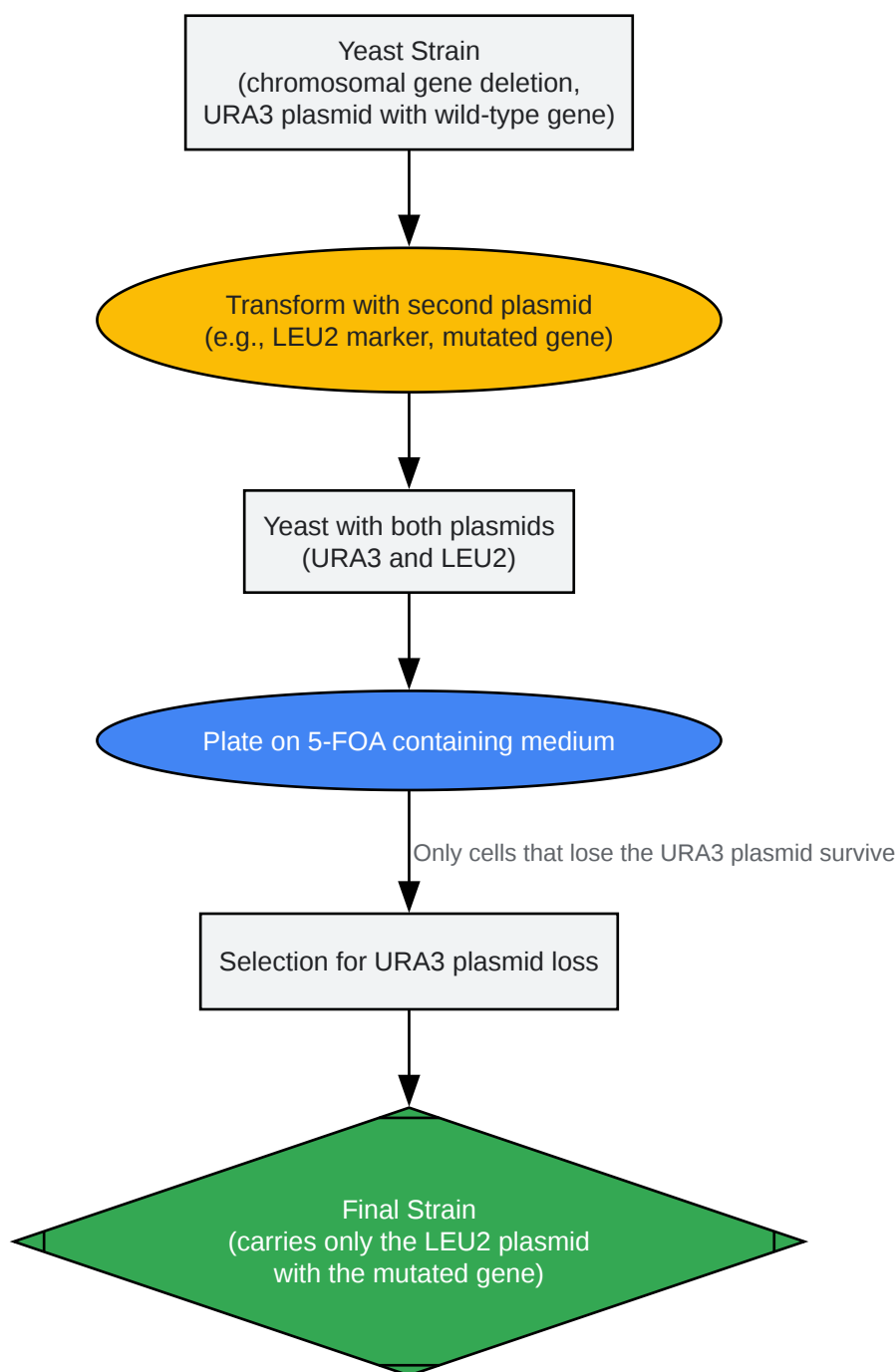
- Prepare 1 liter of yeast synthetic complete medium, including all necessary supplements and uracil.
- Autoclave the medium.
- Allow the medium to cool to approximately 55-60°C.
- Add 1 gram of 5-FOA powder directly to the cooled medium. Stir until completely dissolved.
- Pour into sterile petri dishes.

Method 2: Using a DMSO Stock Solution

- Prepare a 100x stock solution by dissolving 100 mg of 5-FOA in 1 mL of DMSO.[\[11\]](#)
- Prepare and autoclave 1 liter of yeast synthetic complete medium with uracil.
- Cool the medium to 55-60°C.
- Add 10 mL of the 100x 5-FOA stock solution to the medium.[\[11\]](#)
- Mix thoroughly and pour plates.

Plasmid Shuffling

Plasmid shuffling is a technique used to study the function of essential genes.[\[9\]](#) It allows for the introduction of mutated versions of a gene on one plasmid while simultaneously selecting for the loss of another plasmid carrying the wild-type version of the gene.[\[9\]](#)



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Caption: Experimental workflow for plasmid shuffling using 5-FOA.

Detailed Protocol for Plasmid Shuffling:

- **Starting Strain:** Begin with a yeast strain where the essential gene of interest is deleted from the chromosome but is present on a plasmid carrying the URA3 selectable marker.

- **Transformation:** Introduce a second plasmid into this strain. This plasmid should carry a different selectable marker (e.g., LEU2) and the mutated version of the essential gene.
- **Growth:** Grow the transformed yeast cells in a medium that selects for the presence of both plasmids (in this example, a medium lacking both uracil and leucine).
- **Counter-Selection:** Plate the yeast cells onto a medium containing 5-FOA and leucine. This will select against cells that retain the URA3 plasmid.
- **Analysis:** The colonies that grow on the 5-FOA plates have lost the original URA3 plasmid and now rely on the mutated gene from the second plasmid for survival. These colonies can then be analyzed to determine the effect of the mutation.[9]

Applications in Drug Development

The 5-FOA/URA3 system is not only a tool for basic research but also has applications in drug development:

- **Antifungal Drug Screening:** The pyrimidine biosynthesis pathway is a target for some antifungal drugs. The 5-FOA selection system can be used to study the mechanisms of resistance to these drugs.
- **Target Validation:** In organisms where the URA3 homolog is essential, 5-FOA can be used to validate this pathway as a potential drug target.
- **High-Throughput Screening:** The clear life-or-death readout of the 5-FOA system makes it amenable to high-throughput screening assays designed to identify compounds that interfere with pyrimidine metabolism.

Conclusion

5-Fluoroorotic acid monohydrate is an indispensable reagent in molecular biology and genetics. Its well-understood mechanism of action, coupled with its stability and ease of use, ensures its continued prominence in research and its potential for application in the development of novel therapeutics. This guide provides the foundational knowledge required for the effective and safe implementation of 5-FOA in a laboratory setting.

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